

safe handling and disposal of 1,3,5-Triiodobenzene

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Compound of Interest

Compound Name: 1,3,5-Triiodobenzene

Cat. No.: B010644

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This guide provides comprehensive information for the safe handling and disposal of **1,3,5-Triiodobenzene** (CAS No. 626-44-8), tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **1,3,5-Triiodobenzene** and what are its primary hazards?

1,3,5-Triiodobenzene is a solid aromatic compound with the molecular formula $C_6H_3I_3$.^[1] While comprehensive toxicological data is not readily available, it is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.^{[2][3]} It is crucial to handle this compound with appropriate safety precautions.

Q2: What personal protective equipment (PPE) is required when working with **1,3,5-Triiodobenzene**?

To minimize exposure, the following PPE is mandatory:

- **Eye/Face Protection:** Wear safety glasses with side-shields or chemical goggles.
- **Skin Protection:** Use chemically resistant gloves (e.g., nitrile rubber) and a lab coat. Ensure all skin is covered.^[2]

- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[3][4]

Q3: How should I properly store **1,3,5-Triiodobenzene** in the laboratory?

Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[2][4][5]

[6] Keep it away from heat, sparks, open flames, and strong oxidizing agents.[2][3][6]

Q4: What should I do in case of accidental exposure to **1,3,5-Triiodobenzene**?

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2][7]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.[7][8]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7][9]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[2][7]

Q5: How do I dispose of waste containing **1,3,5-Triiodobenzene**?

All waste containing **1,3,5-Triiodobenzene** must be treated as hazardous waste.[6] It should be disposed of by a licensed chemical waste disposal company.[2][10] Do not allow it to enter drains or the environment.[2][3] Contaminated packaging should be disposed of in the same manner as the chemical itself.[6][10]

Troubleshooting Guides

Issue	Possible Cause	Solution
Unexpected reaction or decomposition	Contamination with incompatible materials (e.g., strong oxidizing agents).	Ensure proper storage away from incompatible substances. [3][6] Review the experimental protocol to identify any potential reactive agents.
Airborne dust during handling	Improper handling techniques.	Handle the solid in a well-ventilated area, preferably within a chemical fume hood, to minimize dust generation.[6] Use appropriate personal protective equipment, including respiratory protection.[3][4]
Spill of 1,3,5-Triiodobenzene	Accidental mishandling.	Evacuate the area. Wear appropriate PPE. For small spills, gently sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. [4] For large spills, contact your institution's environmental health and safety department.

Quantitative Data

Property	Value
Molecular Formula	C ₆ H ₃ I ₃
Molecular Weight	455.80 g/mol [11]
Appearance	White to off-white solid[9][12]
Boiling Point	383.8°C at 760 mmHg[9]
Solubility	Sparingly soluble in polar solvents like water; more soluble in nonpolar solvents like benzene or toluene.[12]

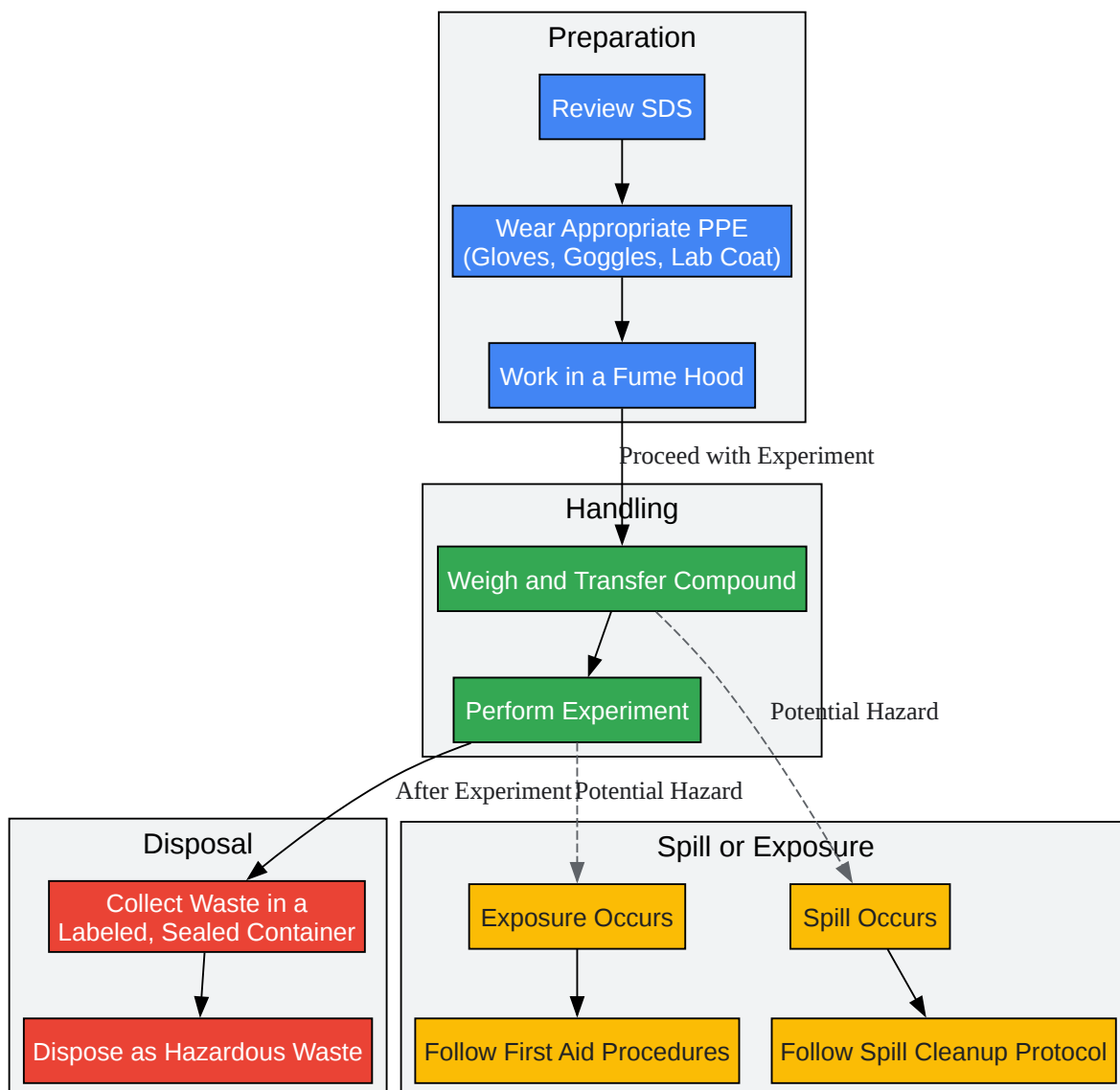
Experimental Protocols

General Protocol for Safe Handling of **1,3,5-Triiodobenzene** in a Synthetic Reaction:

- Preparation: Before starting any experiment, ensure you have read and understood the Safety Data Sheet (SDS). Work in a well-ventilated chemical fume hood.^[6] Ensure an eyewash station and safety shower are readily accessible.^{[3][4]}
- Personal Protective Equipment: Wear appropriate PPE, including a lab coat, nitrile gloves, and chemical safety goggles.^[2]
- Weighing and Transfer: When weighing the solid, use a spatula and handle it carefully to avoid creating dust. If possible, use a balance inside the fume hood.
- Reaction Setup: Add the **1,3,5-Triiodobenzene** to the reaction vessel within the fume hood. Ensure all glassware is properly secured.
- Post-Reaction: Quench the reaction safely according to your specific protocol.
- Waste Disposal: Dispose of all waste, including empty containers and contaminated materials, as hazardous chemical waste according to institutional and local regulations.^[6]
^[10]

Visual Workflow

Workflow for Safe Handling and Disposal of 1,3,5-Triiodobenzene

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Caption: A flowchart illustrating the key steps for the safe handling and disposal of **1,3,5-Triiodobenzene**.

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References

- 1. CAS 626-44-8: 1,3,5-Triiodobenzene | CymitQuimica [cymitquimica.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. 1,3,5-Triiodobenzene | 626-44-8 [sigmaaldrich.com]
- 6. benchchem.com [benchchem.com]
- 7. 1,3,5-TRIODOBENZENE Safety Data Sheets(SDS) lookchem [lookchem.com]
- 8. 1,3,5-Triiodobenzene | 626-44-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 9. 1,3,5-TRIODOBENZENE - Safety Data Sheet [chemicalbook.com]
- 10. echemi.com [echemi.com]
- 11. Benzene, 1,3,5-triiodo- | C6H3I3 | CID 12282 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. solubilityofthings.com [solubilityofthings.com]
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